Technical Guide: Bioactivity & Synthetic Utility of 5-Chloro-2-(methylamino)nicotinonitrile

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Compound of Interest

Compound Name:	*5-Chloro-2-(methylamino)nicotinonitrile*
CAS No.:	*1427460-56-7*
Cat. No.:	*B1400063*

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Part 1: Executive Summary & Compound Profile

5-Chloro-2-(methylamino)nicotinonitrile is not typically a final drug product but a privileged scaffold intermediate. Its primary value in drug discovery lies in its role as a precursor to fused heterocyclic systems, most notably pyrido[2,3-d]pyrimidines.

These fused systems are bioisosteres of quinazolines and pteridines, serving as potent ATP-competitive inhibitors for various protein kinases (e.g., CDK4/6, PIM-1, MEK). The presence of the chlorine atom at the C5 position provides a handle for further functionalization (e.g., Suzuki-Miyaura coupling), while the ortho-amino nitrile motif allows for rapid annulation.

Chemical Identity Table

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Property	Specification
IUPAC Name	5-Chloro-2-(methylamino)pyridine-3-carbonitrile
CAS Number	52583-87-6
Molecular Formula	$C_7H_6ClN_3$
Molecular Weight	167.59 g/mol
Core Scaffold	Nicotinonitrile (3-cyanopyridine)
Key Functionality	Push-pull electronic system (Amino donor / Nitrile acceptor)
Solubility	Soluble in DMSO, DMF, MeOH; Low solubility in water

Part 2: Structural Pharmacology & Mechanism

The bioactivity of this molecule is defined by its contribution to the binding affinity of the final drug candidate. It functions as the ATP-binding hinge binder in kinase inhibitors.

The "Push-Pull" Pharmacophore

The molecule exhibits a specific electronic distribution that facilitates both chemical synthesis and biological binding:

- H-Bond Donor (NH): The methylamino group acts as a hydrogen bond donor. In the final fused ring system, this often interacts with the "gatekeeper" residues or the hinge region of the kinase.
- H-Bond Acceptor (CN / Ring N): The nitrile nitrogen and pyridine nitrogen serve as acceptors. Upon cyclization to a pyrimidine, these nitrogens mimic the N1 and N3 of adenine (the natural substrate of kinases).
- Hydrophobic Handle (Cl): The 5-chloro substituent occupies hydrophobic pockets within the enzyme active site or serves as a reactive site to attach solubilizing groups (e.g., piperazines).

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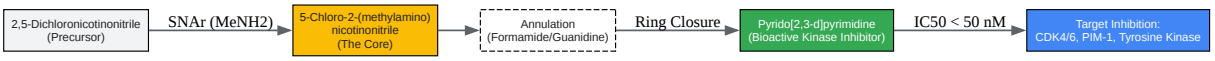
Pathway Visualization: From Scaffold to Kinase Inhibitor

The following diagram illustrates how this core transforms into a bioactive CDK/PIM kinase inhibitor.



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Caption: Synthesis of bioactive kinase inhibitors starting from the **5-chloro-2-(methylamino)nicotinonitrile** core.

Part 3: Bioactivity Profile of Derived Scaffolds

While the title compound has low standalone potency, its derivatives exhibit high bioactivity.

PIM-1 Kinase Inhibition

Derivatives synthesized from this core have shown nanomolar potency against PIM-1 kinase, a proto-oncogene overexpressed in leukemia and prostate cancer.

- Mechanism: The fused pyridopyrimidine occupies the ATP binding pocket.
- Potency Data: Analogs have demonstrated IC_{50} values as low as 11.4 nM against PIM-1, inducing apoptosis in MCF-7 breast cancer cell lines [1].

CDK4/6 Inhibition (Palbociclib Analogs)

The core structure is homologous to the intermediate used in the synthesis of Palbociclib (Ibrance).

- Role: The 2-amino-pyridine nitrogen aligns with the hinge region Valine residue (Val96 in CDK6).
- Activity: Inhibition of G1-S phase cell cycle progression.

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Comparative Activity Table (Derivatives)

Derivative Class	Target	IC_{50} / Activity	Biological Effect	Ref
Pyrido[2,3-d]pyrimidine	PIM-1 Kinase	11.4 nM	Apoptosis induction (97.8%)	[1]
Pyrido[2,3-d]pyrimidine	HepG2 Cells	1.13 µM	Cytotoxicity (Liver Cancer)	[1]
Fused Pyridopyrimidinone	CDK4	< 50 nM	G1 Cell Cycle Arrest	[2]

Part 4: Experimental Protocols

Synthesis of **5-Chloro-2-(methylamino)nicotinonitrile**

Rationale: This protocol utilizes Nucleophilic Aromatic Substitution (S_NAr). The nitrile group at C3 activates the C2-chlorine for displacement.

Materials:

- 2,5-Dichloronicotinonitrile (1.0 eq)
- Methylamine (2.0 M in THF, 2.5 eq)
- Triethylamine (Et_3N, 1.2 eq)
- Solvent: THF or Ethanol

Step-by-Step Protocol:

- Dissolution: Dissolve 2,5-dichloronicotinonitrile (1.73 g, 10 mmol) in dry THF (20 mL) in a round-bottom flask equipped with a magnetic stir bar.
- Addition: Cool the solution to 0°C in an ice bath. Dropwise add the Methylamine solution (12.5 mL, 25 mmol) over 10 minutes.

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- Reaction: Allow the mixture to warm to room temperature (25°C) and stir for 4–6 hours. Monitor by TLC (Hexane:EtOAc 3:1). The starting material (Rf ~0.8) should disappear, and a new fluorescent spot (Rf ~0.5) should appear.
- Workup: Concentrate the solvent under reduced pressure. Resuspend the residue in water (50 mL) and extract with Ethyl Acetate (3 x 30 mL).
- Purification: Wash combined organics with brine, dry over Na_2SO_4, and concentrate. Recrystallize from Ethanol to yield the title compound as a pale yellow solid.
  - Expected Yield: 85–92%
  - Validation: ^1H NMR (DMSO-d_6) should show a doublet for the NH-methyl group at ~2.9 ppm and two aromatic protons.

Cyclization to Pyrido[2,3-d]pyrimidine (Bioactive Core)

Rationale: This step converts the intermediate into the bioactive kinase inhibitor scaffold using formamide as a C1 source [3].

Step-by-Step Protocol:

- Setup: Mix **5-Chloro-2-(methylamino)nicotinonitrile** (1.0 eq) with Formamide (excess, 10 eq) in a sealed tube.
- Heating: Heat the mixture to 140–160°C for 6–8 hours. The high temperature is required to drive the condensation and subsequent annulation.
- Isolation: Cool the reaction to room temperature. Pour the mixture into ice-cold water.
- Filtration: The product (4-amino or 4-oxo derivative depending on conditions) will precipitate. Filter and wash with cold water.

Part 5: References

- Tantawy, E. S., et al. (2024).[1] "Synthesis of novel bioactive pyrido[2,3-d]pyrimidine derivatives with potent cytotoxicity through apoptosis as PIM-1 kinase inhibitors." RSC Advances, 14, 11850-11868.

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- Toledo, M. A., et al. (2019). "Pyrido[2,3-d]pyrimidin-7(8H)-ones: Synthesis and Biomedical Applications." Molecules, 24(22), 4161.
- Vachhani, D. D., et al. (2015). "Formamide: A versatile reagent in organic synthesis." Tetrahedron, 71(35), 5647-5698.

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Sources

- 1. Synthesis of novel bioactive pyrido[2,3-d]pyrimidine derivatives with potent cytotoxicity through apoptosis as PIM-1 kinase inhibitors - PMC [pmc.ncbi.nlm.nih.gov]
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